

Nyasicol 1,2-acetonide: A Technical Overview of a Novel Phenolic Compound

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Compound of Interest

Compound Name: Nyasicol

Cat. No.: B13393369

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Nyasicol 1,2-acetonide is a naturally occurring phenolic compound that has been identified as a lignan.^[1] This technical guide provides a summary of its known physical and chemical properties. Despite a comprehensive search of available scientific literature and chemical databases, detailed experimental protocols for its synthesis, isolation, and specific biological activities, including its involvement in signaling pathways, remain largely uncharacterized.

Chemical and Physical Properties

Nyasicol 1,2-acetonide, with the CAS number 1432057-64-1, is a derivative of **Nyasicol**.^{[1][2][3][4][5]} Its fundamental properties are summarized in the table below. The compound typically presents as a powder.^[2] While specific quantitative data for melting and boiling points are not publicly available, its solubility has been qualitatively described in several organic solvents.

Property	Value	Source(s)
CAS Number	1432057-64-1	[1]
Molecular Formula	C ₂₀ H ₂₀ O ₆	[1]
Molecular Weight	356.37 g/mol	[1]
Appearance	Powder	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Purity	>98% or 95%~99%	[1][2]

Structure:

- SMILES:CC1(C)O--INVALID-LINK--c(O)c2)--INVALID-LINK--c1ccc(O)c(O)c1
- InChI:InChI=1S/C20H20O6/c1-20(2)25-18(5-3-4-12-6-8-14(21)16(23)10-12)19(26-20)13-7-9-15(22)17(24)11-13/h6-11,18-19,21-24H,5H2,1-2H3/t18-,19-/m1/s1

Spectral Data

The primary methods for the identification and characterization of **Nyasicol** 1,2-acetonide are Mass Spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.[1] However, detailed ¹H and ¹³C NMR spectral data, including chemical shifts and coupling constants, are not available in the public domain.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or purification of **Nyasicol** 1,2-acetonide have not been reported in the available literature. It is known to be a natural product isolated from the herb *Curculigo capitulata*. [3] General methods for the isolation of compounds from *Curculigo* species often involve extraction from the rhizomes, but a specific procedure for this compound is not documented.

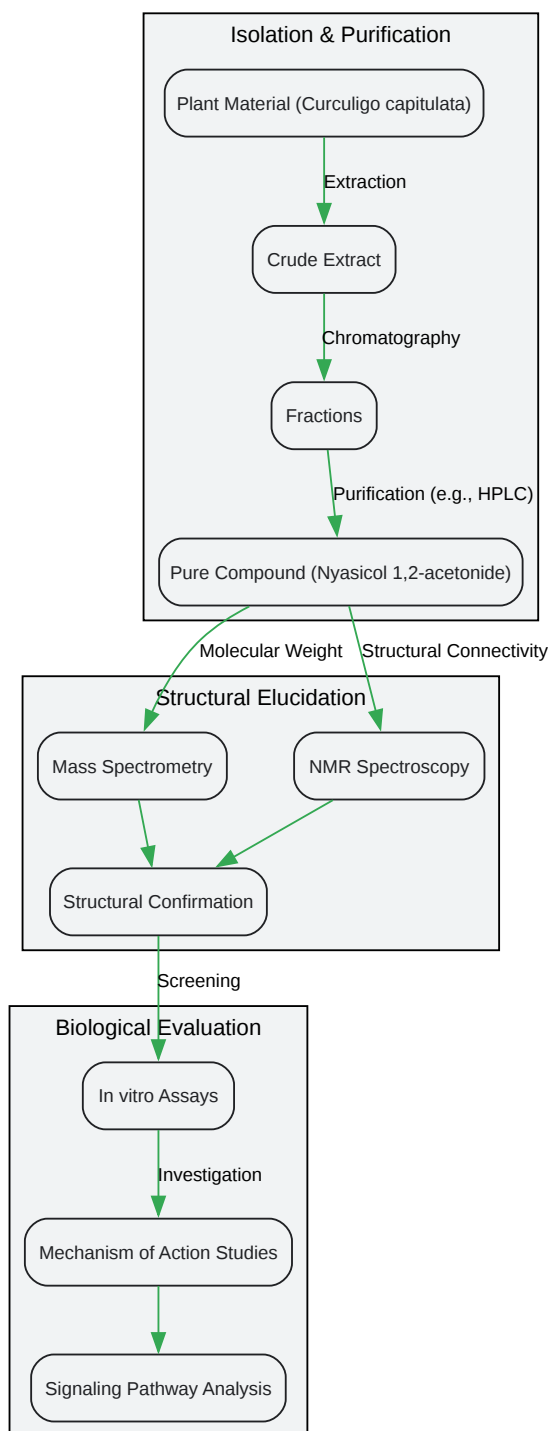
Biological Activity and Signaling Pathways

Currently, there is no published research detailing the specific biological activities, mechanism of action, or any associated signaling pathways for **Nyasicol** 1,2-acetonide. As such, the creation of diagrams for signaling pathways, as requested, is not possible based on the current state of scientific knowledge.

Logical Relationships in Compound Analysis

While specific experimental workflows for **Nyasicol** 1,2-acetonide are not available, a general logical workflow for the characterization of a novel natural product can be conceptualized. This involves a sequence of steps from isolation to structural elucidation and biological screening.

General Workflow for Natural Product Characterization

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A generalized workflow for natural product discovery.

In conclusion, **Nyasicol** 1,2-acetonide is a known chemical entity with basic characterization data available. However, a comprehensive understanding of its physical, chemical, and biological properties is hampered by the lack of detailed published research. Further investigation is required to elucidate its experimental protocols and to explore its potential therapeutic applications.

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